

2-Amino-4-tert-butylphenol CAS 1199-46-8 properties

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Compound of Interest

Compound Name: 2-Amino-4-tert-butylphenol

Cat. No.: B071990

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An In-depth Technical Guide to **2-Amino-4-tert-butylphenol** (CAS 1199-46-8)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Amino-4-tert-butylphenol**, a key chemical intermediate. It covers its physicochemical properties, safety and handling protocols, synthetic methodologies, and applications, with a focus on its role in the development of specialty chemicals and biologically active molecules.

Physicochemical and Spectroscopic Properties

2-Amino-4-tert-butylphenol is a substituted phenol derivative characterized as a white to brown crystalline powder at room temperature.^{[1][2][3]} Its core structure consists of a phenol ring substituted with an amino group at position 2 and a bulky tert-butyl group at position 4. This structure makes it a valuable precursor in organic synthesis.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	1199-46-8	[1][4][5]
Molecular Formula	C ₁₀ H ₁₅ NO	[1][4][6]
Molecular Weight	165.23 g/mol	[1][4][7]
Appearance	White to brown/gray crystalline powder	[2][3]
Melting Point	160-163 °C (lit.)	[1][7][8]
Boiling Point	~275-293 °C (estimate)	[1][9]
Density	~1.02 g/cm ³ (estimate)	[1]
Solubility	Soluble in ethanol, ether, chloroform. Insoluble in benzene and cold water.	[1][3]
Flash Point	120.1 °C	[1]
Vapor Pressure	0.00313 mmHg at 25°C	[1]

Table 2: Spectroscopic Data Identifiers

Spectrum Type	Available From	Notes
¹ H NMR	Sigma-Aldrich Co. LLC.	[4]
¹³ C NMR	W. Robien, Inst. of Org. Chem., Univ. of Vienna	[4]
FTIR	Bio-Rad Laboratories, Inc.	[4]
Raman	Bio-Rad Laboratories, Inc.	[4]

Safety and Handling

2-Amino-4-tert-butylphenol is classified as harmful and requires careful handling in a laboratory or industrial setting.[4][9] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should be used at all times.[7][9]

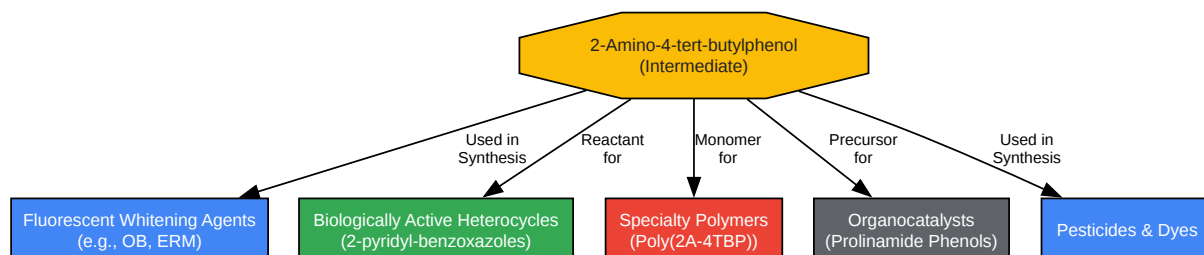
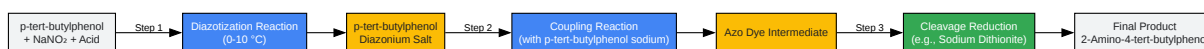
Table 3: GHS Hazard Information

Identifier	Description	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[4] [9]
Signal Word	Warning	[4] [7] [9]
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.	[4] [7] [9] [10]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P302+P352: IF ON SKIN: Wash with plenty of water.P304+P340: IF INHALED: Remove person to fresh air.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.	[7] [9]

Experimental Protocols

Synthesis via Diazotization-Cleavage Reduction

A common industrial synthesis method for **2-Amino-4-tert-butylphenol** uses p-tert-butylphenol as the starting material.[\[11\]](#) The process involves three main stages: diazotization, coupling to form an azo dye intermediate, and subsequent cleavage reduction to yield the final product.



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